

# 4-Nitro-o-phenylenediamine: A Comprehensive Technical Guide to its Research Applications

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## Compound of Interest

Compound Name: 4-Nitro-o-phenylenediamine

Cat. No.: B140028

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## Introduction

**4-Nitro-o-phenylenediamine** (4-NOPD) is a versatile organic compound with the chemical formula  $C_6H_7N_3O_2$ .<sup>[1][2][3]</sup> It presents as a red to orange-brown crystalline powder and is characterized by the presence of both amino and nitro functional groups on a benzene ring.<sup>[1]</sup> This unique structure makes it a valuable intermediate and reagent in a multitude of research and industrial applications, ranging from the synthesis of heterocyclic compounds and dyes to its use in analytical chemistry and mutagenicity studies.<sup>[1][4]</sup> This technical guide provides an in-depth overview of the core research applications of **4-Nitro-o-phenylenediamine**, complete with quantitative data, detailed experimental protocols, and visual workflows to facilitate its use in a laboratory setting.

## Core Properties of 4-Nitro-o-phenylenediamine

A summary of the key physical and chemical properties of **4-Nitro-o-phenylenediamine** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>2</sub>	[2][3][5]
Molecular Weight	153.14 g/mol	[2][5]
Appearance	Dark red needles or red solid	[5]
Melting Point	199-201 °C	
Solubility	Sparingly soluble in water; Soluble in alcohol, ethanol, and acetone. Soluble at 50 mg/mL in a 1:1 solution of 1 N HCl and ethanol.	[6]
log K <sub>ow</sub> (octanol-water partition coefficient)	0.88	[5]
pKa (conjugate acid)	2.61	[5]
CAS Number	99-56-9	[2][6]

## Research Application 1: Synthesis of Heterocyclic Compounds (Benzimidazoles)

**4-Nitro-o-phenylenediamine** is a key precursor in the synthesis of various heterocyclic compounds, most notably benzimidazoles.[1] Benzimidazole derivatives are of significant interest in medicinal chemistry due to their wide range of biological activities, including anti-inflammatory, anxiolytic, and antimicrobial properties. The synthesis typically involves the condensation of **4-Nitro-o-phenylenediamine** with an aldehyde.

## Experimental Protocol: Synthesis of 2-Substituted-5(6)-nitrobenzimidazoles

This protocol describes a general method for the synthesis of 2-substituted-5(6)-nitrobenzimidazoles from **4-Nitro-o-phenylenediamine** and various aldehydes.

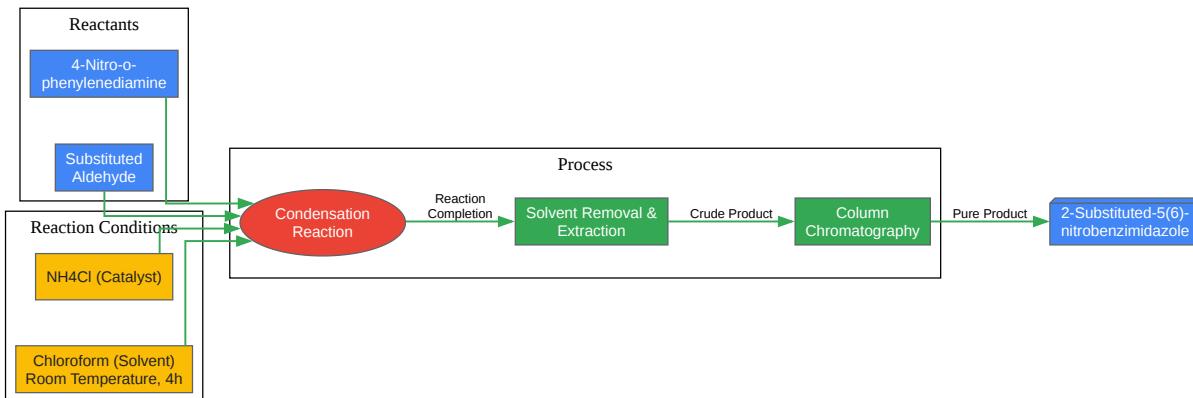
Materials:

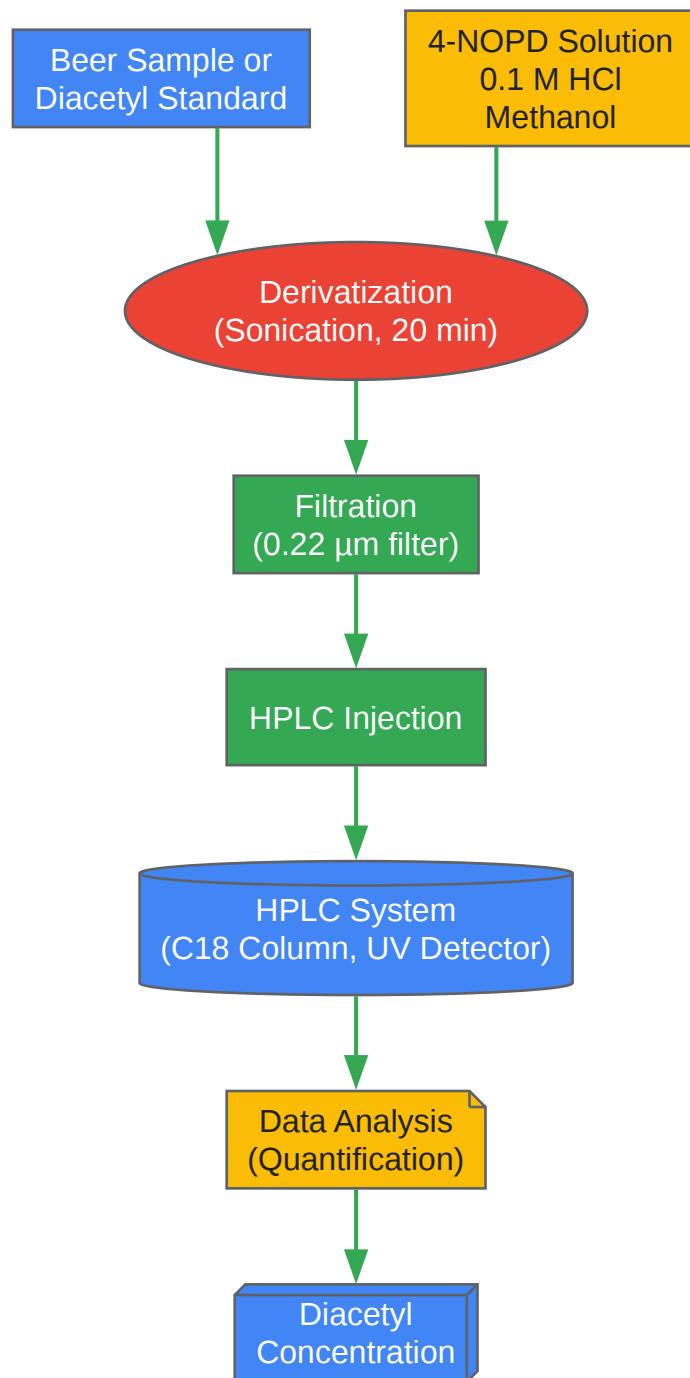
- **4-Nitro-o-phenylenediamine**
- Substituted aldehyde (e.g., benzaldehyde)
- Ammonium chloride ( $\text{NH}_4\text{Cl}$ ) as a catalyst
- Chloroform ( $\text{CHCl}_3$ ) as a solvent
- Ethyl acetate
- Hexane
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Reflux condenser
- Thin-layer chromatography (TLC) plates
- Rotary evaporator
- Column chromatography setup

**Procedure:**

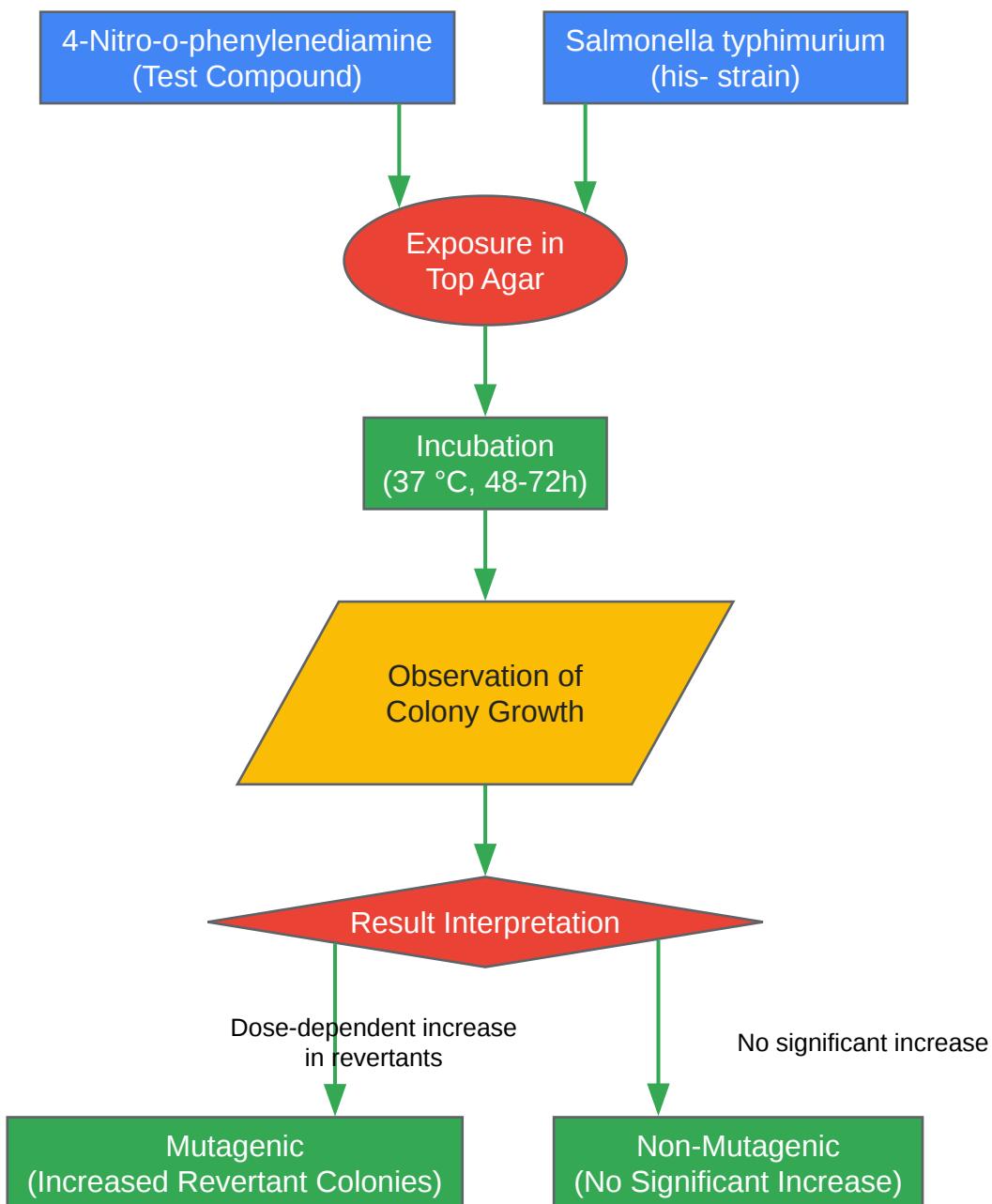
- To a stirred solution of **4-Nitro-o-phenylenediamine** (1 mmol) in chloroform (5 ml) in a round-bottom flask, add the substituted aldehyde (1 mmol) and ammonium chloride (4 mmol).
- Stir the reaction mixture at room temperature for four hours.
- Monitor the progress of the reaction by TLC using a hexane:ethyl acetate (30:70) solvent system.
- Upon completion of the reaction, remove the solvent under reduced pressure using a rotary evaporator.

- Extract the residue with ethyl acetate (20 ml).
- Wash the organic layer with water and brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system to obtain the pure 2-substituted-5(6)-nitrobenzimidazole.







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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. electrochemsci.org [electrochemsci.org]
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